

# A Technical Guide to 1,8-Dichlorooctane: Commercial Availability, Synthesis, and Applications

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## Compound of Interest

Compound Name: 1,8-Dichlorooctane

Cat. No.: B1211115

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **1,8-dichlorooctane**, a versatile chemical intermediate. This document covers its commercial availability from various suppliers, details its physicochemical properties, and presents experimental protocols for its synthesis and key reactions. Furthermore, this guide includes workflow and reaction pathway diagrams to visually represent the synthesis and reactivity of **1,8-dichlorooctane**, aiding in the planning and execution of research and development activities.

## Commercial Availability and Suppliers

**1,8-Dichlorooctane** is readily available from a range of chemical suppliers, catering to different scales of research and production, from grams to kilograms. The purity levels typically offered are 98% or higher. Below is a summary of prominent suppliers and their offerings.

Table 1: Commercial Suppliers of **1,8-Dichlorooctane**

| Supplier                 | Purity        | Available Quantities           |
|--------------------------|---------------|--------------------------------|
| Sigma-Aldrich            | 98%           | 25 g, 100 g                    |
| TCI Chemical             | >99.0% (GC)   | 10 g, 25 g                     |
| Biosynth Carbosynth      | Not specified | 500 g, 1 kg, 2 kg, 5 kg, 10 kg |
| Alfa Aesar               | 98%           | 25 g, 100 g                    |
| Thermo Fisher Scientific | 99.0+% (GC)   | 10 g, 25 g                     |
| Santa Cruz Biotechnology | Not specified | Contact for availability       |
| ChemicalBook             | Various       | Various                        |
| LookChem                 | Various       | Various                        |

Note: Availability and packaging may vary. It is recommended to consult the suppliers' websites for the most current information.

## Physicochemical Properties

A thorough understanding of the physical and chemical properties of **1,8-dichlorooctane** is crucial for its handling, application in synthesis, and for the purification of its reaction products.

Table 2: Physicochemical Data for **1,8-Dichlorooctane**

| Property                              | Value  | Reference |
|---------------------------------------|--|-----------|
| Chemical Formula                      | C <sub>8</sub> H <sub>16</sub> Cl <sub>2</sub> | [1]       |
| Molecular Weight                      | 183.12 g/mol                                   | [1]       |
| CAS Number                            | 2162-99-4                                      | [1]       |
| Appearance                            | Colorless liquid                               | [2]       |
| Boiling Point                         | 241 °C at 760 mmHg; 115-116 °C at 11 mmHg      | [2][3]    |
| Melting Point                         | -8 °C  | [2]       |
| Density                               | 1.025 g/mL at 25 °C                            | [3]       |
| Refractive Index (n <sup>20</sup> /D) | 1.459  | [3]       |
| Solubility                            | Insoluble in water (0.17 g/L at 20 °C)         | [2]       |
| Flash Point                           | 118 °C   | [2]       |
| Vapor Pressure                        | 0.057 mmHg at 25°C                             | [2]       |

## Experimental Protocols

**1,8-Dichlorooctane** serves as a key building block in the synthesis of various organic compounds. Below are detailed protocols for its synthesis from commercially available starting materials.

### Synthesis of 1,8-Dichlorooctane from 1,8-Octanediol

This two-step procedure involves the conversion of 1,8-octanediol to **1,8-dichlorooctane** using thionyl chloride.

Step 1: Synthesis of Suberoyl Chloride from Suberic Acid (derived from 1,8-Octanediol)

This step is analogous to the general preparation of acid chlorides from carboxylic acids. Suberic acid can be obtained from the oxidation of 1,8-octanediol.

- Materials:
  - Suberic acid
  - Thionyl chloride ( $\text{SOCl}_2$ )
  - Toluene
  - N,N-Dimethylformamide (DMF, catalytic amount)
- Procedure:
  - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add suberic acid.
  - Add an excess of thionyl chloride (approximately 2.5 molar equivalents).
  - Add a catalytic amount of DMF.
  - Heat the reaction mixture to reflux (approximately 80 °C) until the evolution of gas ( $\text{HCl}$  and  $\text{SO}_2$ ) ceases.
  - After the reaction is complete, allow the mixture to cool to room temperature.
  - Remove the excess thionyl chloride by distillation under reduced pressure.
  - Add toluene and evaporate under reduced pressure to azeotropically remove any remaining thionyl chloride. Repeat this step twice. The resulting crude suberoyl chloride can be used in the next step without further purification.

Step 2: Reduction of Suberoyl Chloride to 1,8-Octanediol and subsequent chlorination is a less common route. A more direct route is the chlorination of 1,8-Octanediol.

- Materials:
  - 1,8-Octanediol
  - Thionyl chloride ( $\text{SOCl}_2$ )

- Pyridine (optional, as a catalyst and acid scavenger)
- Anhydrous diethyl ether or other suitable solvent
- Procedure:
  - In a flame-dried round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, dissolve 1,8-octanediol in a suitable anhydrous solvent (e.g., diethyl ether or toluene).
  - If using, add a catalytic amount of pyridine.
  - Cool the solution in an ice bath.
  - Slowly add thionyl chloride (at least 2 molar equivalents) to the stirred solution via the dropping funnel.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux until the reaction is complete (monitor by TLC or GC).
  - Cool the reaction mixture and carefully pour it onto crushed ice to quench the excess thionyl chloride.
  - Separate the organic layer, and wash it with water, a saturated solution of sodium bicarbonate, and finally with brine.
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **1,8-dichlorooctane**.
  - Purify the product by vacuum distillation.

## Synthesis from Dimethyl Suberate

A reported synthesis of **1,8-dichlorooctane** involves a two-step process starting from dimethyl suberate.<sup>[4]</sup>

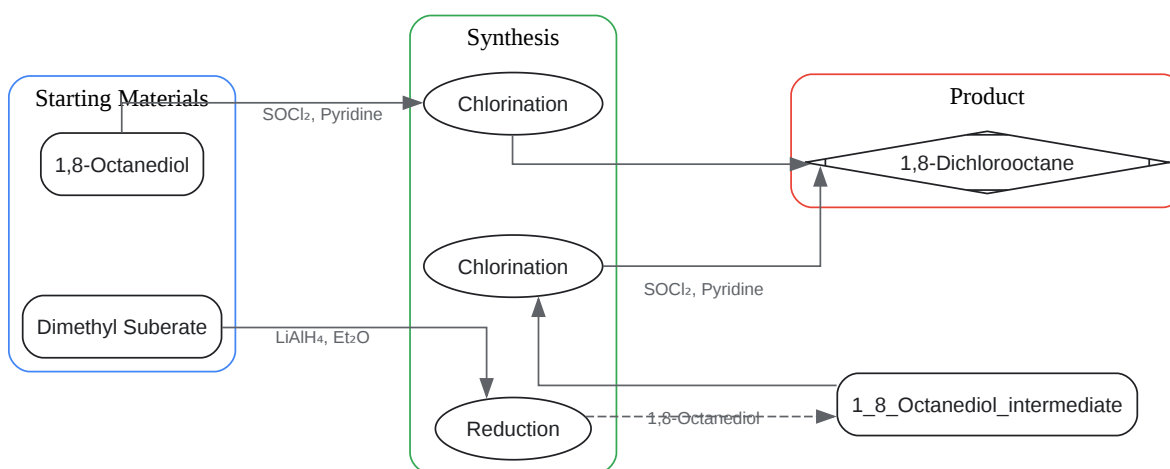
- Step 1: Reduction of Dimethyl Suberate to 1,8-Octanediol

- Reagents: Lithium aluminum hydride ( $\text{LiAlH}_4$ ), diethyl ether.
- Procedure Summary: Dimethyl suberate is reduced with lithium aluminum hydride in diethyl ether to yield 1,8-octanediol.
- Step 2: Chlorination of 1,8-Octanediol
  - Reagents: Thionyl chloride ( $\text{SOCl}_2$ ), pyridine.
  - Procedure Summary: The resulting 1,8-octanediol is then treated with thionyl chloride in the presence of pyridine to afford **1,8-dichlorooctane**.<sup>[4]</sup>

## Mandatory Visualizations

The following diagrams, generated using the DOT language, illustrate key processes involving **1,8-dichlorooctane**.

## Synthetic Workflow for 1,8-Dichlorooctane



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Caption: Synthetic routes to **1,8-Dichlorooctane**.

## Representative Reaction: Williamson Ether Synthesis

**1,8-Dichlorooctane** can be used as a dialkylating agent in reactions such as the Williamson ether synthesis to form macrocycles or polymers.



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Caption: Williamson ether synthesis using **1,8-Dichlorooctane**.

## Applications in Research and Development

**1,8-Dichlorooctane** is a valuable intermediate in various fields of chemical research and development:

- **Organic Synthesis:** It is used as a linker to connect two molecular fragments or to construct long-chain aliphatic compounds.[2]
- **Polymer Chemistry:** It can be used as a monomer or a cross-linking agent in the synthesis of polymers.
- **Pharmaceutical and Biomedical Research:** It serves as a starting material for the synthesis of biologically active molecules and in the preparation of biosensors.[2][3]
- **Materials Science:** It is employed in the synthesis of novel materials, including ionic liquids and materials for the adsorption of pollutants.[3]

This guide provides a foundational understanding of **1,8-dichlorooctane** for professionals in research and drug development. For specific applications and handling procedures, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier and relevant scientific literature.

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- To cite this document: BenchChem. [A Technical Guide to 1,8-Dichlorooctane: Commercial Availability, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211115#commercial-availability-and-suppliers-of-1-8-dichlorooctane]

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